

Physicochemical Characteristics of Solifenacin N-glucuronide: An In-depth Technical Guide

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Compound Name: Solifenacin N-glucuronide

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Introduction

Solifenacin, a competitive muscarinic receptor antagonist, is a widely prescribed medication for the treatment of overactive bladder. Its metabolism in humans leads to the formation of several metabolites, including **Solifenacin N-glucuronide**. This technical guide provides a comprehensive overview of the known physicochemical characteristics of **Solifenacin N-glucuronide**, an inactive metabolite formed via direct glucuronidation.^{[1][2][3]} The information presented herein is intended to support research, analytical method development, and drug metabolism studies.

Physicochemical Properties

Solifenacin N-glucuronide is a polar metabolite of solifenacin. While extensive experimental data on some of its specific physicochemical properties are not publicly available, key identifiers and qualitative solubility have been reported. The following tables summarize the available data for **Solifenacin N-glucuronide** and its parent compound, solifenacin, for comparative purposes.

Table 1: Physicochemical Data for **Solifenacin N-glucuronide**

Property	Value	Source
Molecular Formula	C ₂₉ H ₃₄ N ₂ O ₈	[2][4][5]
Molecular Weight	538.6 g/mol	[2][4][5]
Chemical Name	(2S,3S,4S,5R,6R)-3,4,5-trihydroxy-6-((3R)-3-(((S)-1-phenyl-1,2,3,4-tetrahydroisoquinoline-2-carbonyl)oxy)quinuclidin-1-ium-1-yl)tetrahydro-2H-pyran-2-carboxylate	[2][4]
Solubility	Soluble in DMSO, Methanol, and Water	[2][6]
pKa (Predicted)	Data not available	
logP (Predicted)	Data not available	

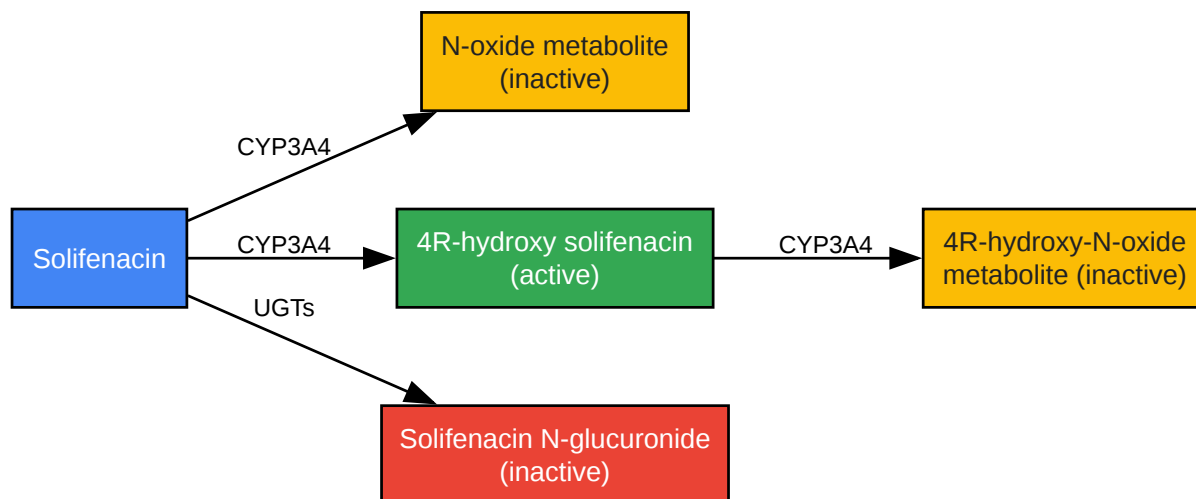
Table 2: Physicochemical Data for Solifenacin (Parent Compound)

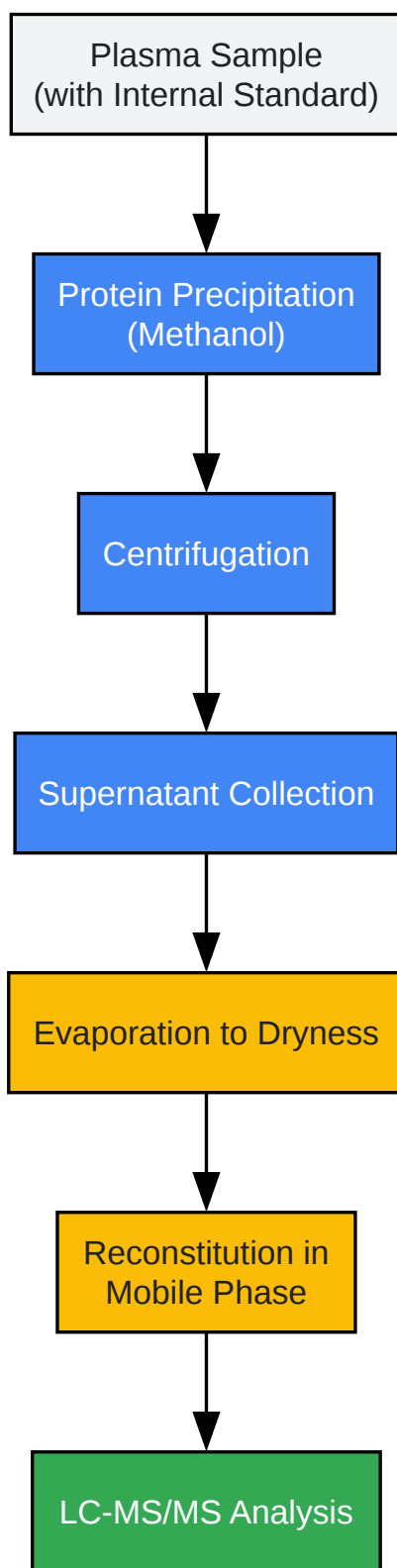
Property	Value	Source
Molecular Formula	C ₂₃ H ₂₆ N ₂ O ₂	[7]
Molecular Weight	362.47 g/mol	[7]
pKa (Strongest Basic)	8.88 (Predicted)	[8]
logP	3.9 (Predicted)	[8]
Solubility (as succinate salt)	Freely soluble in water	[3]

Metabolic Pathway of Solifenacin

Solifenacin is extensively metabolized in the liver, primarily by the cytochrome P450 3A4 (CYP3A4) enzyme system, although other pathways exist.[9] The metabolic routes include N-oxidation and 4R-hydroxylation. In addition to these oxidative pathways, solifenacin can

undergo direct conjugation with glucuronic acid to form the pharmacologically inactive **Solifenacin N-glucuronide**.[\[1\]](#)[\[7\]](#)





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